

Comparative Guide: UV-Vis Absorption Maxima of Pyridine-Conjugated Benzaldehydes

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Compound of Interest

Compound Name: 4-Methoxy-2-(pyridin-3-ylmethoxy)benzaldehyde

CAS No.: 1151539-16-0

Cat. No.: B1453638

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Executive Summary

Pyridine-conjugated benzaldehydes, predominantly manifested as azachalcones (pyridyl-chalcones), represent a critical class of donor-acceptor (

) chromophores. Their utility spans non-linear optics (NLO), fluorescence sensing, and pharmacophore development.

The optical performance of these molecules is governed by Intramolecular Charge Transfer (ICT). Unlike simple benzaldehydes (

), conjugation with a pyridine ring—particularly at the 2- or 4-positions—extends the

-system, shifting absorption into the UVA (320–400 nm) and visible regions. This guide objectively compares the UV-Vis absorption maxima (

) of isomeric azachalcones, analyzing the impact of positional isomerism, substituents, and solvent polarity.

Structural Classification & Isomerism

The term "pyridine-conjugated benzaldehyde" typically refers to the condensation product of a pyridine-carbaldehyde and an acetophenone (or vice versa), resulting in an azachalcone. The position of the nitrogen atom relative to the enone linker dictates the electronic communication efficiency.

Core Structures

- Isomer A (2-Py): Nitrogen ortho to the linkage. High electron-withdrawing capability via induction and resonance.
- Isomer B (3-Py): Nitrogen meta to the linkage. Resonance effects are minimized; acts primarily via induction.
- Isomer C (4-Py): Nitrogen para to the linkage. Maximum resonance conjugation; strongest acceptor potential.

Comparative Analysis: Absorption Maxima

The following data synthesizes experimental findings for (E)-1-phenyl-3-(pyridin-x-yl)prop-2-en-1-one derivatives and their substituted analogs.

Table 1: Baseline Absorption of Unsubstituted Azachalcones

Solvent: Ethanol | Concentration:

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Isomer Configuration	Structure Description	(Band I: ICT)	(Band II:)	Electronic Character
2-Azachalcone	3-(pyridin-2-yl)-1-phenyl...	305 - 315 nm	~250 nm	Strong inductive withdrawing; chelation possible.
3-Azachalcone	3-(pyridin-3-yl)-1-phenyl...	295 - 305 nm	~255 nm	Weakest conjugation (meta-like); hypsochromic relative to 2/4.
4-Azachalcone	3-(pyridin-4-yl)-1-phenyl...	310 - 320 nm	~260 nm	Strongest resonance acceptor; bathochromic shift.

“

Analytic Insight: The 4-pyridyl isomer consistently exhibits the most red-shifted absorption due to effective delocalization of the LUMO across the pyridine ring, facilitating lower-energy transitions.

Table 2: Substituent Effects (Push-Pull Systems)

Effect of adding Electron Donating Groups (EDG) to the Phenyl ring (Donor).

Compound	Substituent (Phenyl Ring)	(Polar Solvent)	Shift ()	Mechanism
Standard	-H	~310 nm	-	Baseline
Methoxy	4-OMe	340 - 355 nm	+30-45 nm	Mesomeric donation raises HOMO energy.
Dimethylamino	4-N(Me)	410 - 420 nm	+100 nm	Strong ICT; "Super-donor" effect.
Nitro	4-NO (Acceptor)	~300 nm	-10 nm	Competing acceptor; disrupts ICT directionality.

Table 3: Solvatochromic Behavior

Compound: (E)-1-(4-aminophenyl)-3-(pyridin-4-yl)prop-2-en-1-one

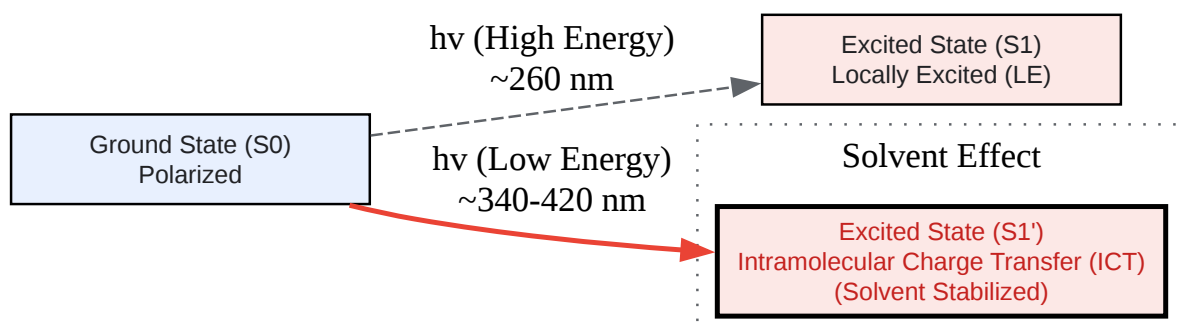
Solvent	Polarity (Dielectric)	(nm)	Observation
Cyclohexane	2.02 (Non-polar)	365 nm	Vibronic structure visible; localized transition.
Chloroform	4.81 (Low Polar)	382 nm	Loss of fine structure; onset of ICT stabilization.
Ethanol	24.5 (Polar Protic)	395 nm	H-bonding stabilizes the polar excited state (ICT).
DMSO	46.7 (Polar Aprotic)	408 nm	Strongest bathochromic shift; maximal ICT character.

Mechanistic Insight: Electronic Transitions

The absorption profile is dominated by two key transitions:

- High Energy (): Localized on the aromatic rings (Benzene/Pyridine). Little solvent dependence.
- Low Energy (ICT): Charge transfer from the Phenyl (Donor) Pyridine (Acceptor) across the enone bridge. This band is highly sensitive to solvent polarity (positive solvatochromism).

Diagram: Electronic Energy Landscape



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Caption: Energy diagram showing the stabilization of the ICT excited state in polar solvents, leading to a red-shifted absorption maximum.

Experimental Protocol: Synthesis & Characterization

To ensure data reproducibility, the following protocol utilizes a Claisen-Schmidt Condensation followed by rigorous spectroscopic validation.

Phase 1: Synthesis Workflow

Reagents: 4-Pyridinecarboxaldehyde (1.0 eq), 4-Substituted Acetophenone (1.0 eq), NaOH (10% aq), Ethanol (95%).

- Dissolution: Dissolve the acetophenone derivative in ethanol at 0°C.
- Addition: Add pyridinecarboxaldehyde dropwise.
- Catalysis: Add NaOH solution slowly to maintain temperature <10°C.
- Reaction: Stir at Room Temperature (RT) for 6–12 hours. Monitor via TLC (30% EtOAc/Hexane).
- Workup: Pour into ice water. Neutralize with dilute HCl if necessary (careful not to protonate pyridine ring excessively during isolation). Filter precipitate.[1]

- Purification: Recrystallize from hot Ethanol.

Phase 2: UV-Vis Characterization Protocol

Instrument: Double-beam Spectrophotometer (e.g., Shimadzu UV-1800 or equivalent). Cuvette: Quartz, 1 cm path length.

- Stock Solution Preparation:
 - Weigh 1.0 mg of dried azachalcone.
 - Dissolve in 10 mL spectroscopic grade Ethanol (Stock A: ~0.4 mM).
 - Note: If solubility is poor, use 1 mL DMSO and dilute with Ethanol.
- Dilution Series:
 - Prepare three concentrations:

M,

M, and

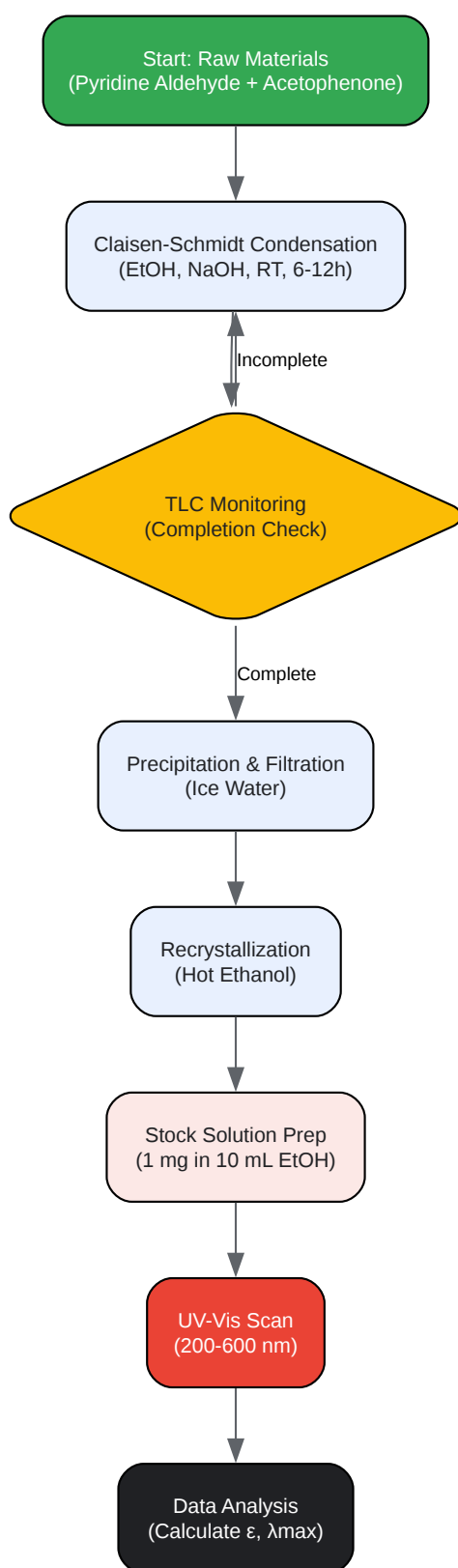
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 - Validation: Absorbance at

should be between 0.2 and 0.8 for linearity (Beer-Lambert Law).
- Blanking:
 - Fill both reference and sample cuvettes with pure solvent. Run baseline correction.
- Measurement:
 - Scan range: 200 nm – 600 nm.
 - Scan speed: Medium (approx. 200 nm/min).
 - Data Interval: 1.0 nm.[\[2\]](#)

- Data Processing:
 - Identify `ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">`
 - `.[3][4]`
 - Calculate Molar Extinction Coefficient (

).

Experimental Workflow Diagram



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Caption: Step-by-step workflow from synthesis to spectroscopic data acquisition.

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